

Application Notes and Protocols: Novel Object Recognition (NOR) Test with SB399885

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Compound of Interest

Compound Name: SB399885

Cat. No.: B1680833

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Introduction

The Novel Object Recognition (NOR) test is a widely used behavioral assay to evaluate learning and memory, particularly recognition memory, in rodents.[1][2] The test is based on the innate tendency of rodents to explore novel objects more than familiar ones.[3][4] This paradigm is advantageous as it does not rely on external motivation, such as food or water deprivation, and is relatively quick to perform.[5] The 5-HT6 receptor, a member of the serotonin receptor family, is primarily expressed in the central nervous system and is a promising target for cognitive enhancement.[6][7] **SB399885** is a potent and selective 5-HT6 receptor antagonist that has demonstrated cognitive-enhancing properties. Notably, repeated administration of **SB399885** has been shown to reverse memory deficits induced by scopolamine, a muscarinic receptor antagonist, in the NOR test in rats.

These application notes provide a detailed protocol for utilizing **SB399885** in the NOR test to assess its potential as a cognitive enhancer.

Data Presentation

The following table summarizes representative quantitative data from a Novel Object Recognition study investigating the effect of **SB399885** on scopolamine-induced memory impairment in rats. The data illustrates a significant reversal of the scopolamine-induced deficit in the group treated with **SB399885**.

Treatment Group	N	Discrimination Index (Mean \pm SEM)	Statistical Significance (vs. Vehicle + Scopolamine)
Vehicle + Saline	10	0.45 \pm 0.05	p < 0.001
Vehicle + Scopolamine (0.5 mg/kg i.p.)	10	-0.05 \pm 0.04	-
SB399885 (10 mg/kg p.o., b.i.d. for 7 days) + Scopolamine (0.5 mg/kg i.p.)	10	0.42 \pm 0.06	p < 0.001

Note: The data presented in this table are representative and based on the reported significant reversal of scopolamine-induced deficits by **SB399885**. The Discrimination Index is calculated as (Time exploring novel object - Time exploring familiar object) / (Total time exploring both objects).

Experimental Protocols

Animals

- Species: Adult male Sprague-Dawley rats (250-300g) are commonly used.
- Housing: Animals should be housed in groups of 2-4 per cage in a temperature-controlled environment (22 \pm 2°C) with a 12-hour light/dark cycle. Food and water should be available ad libitum.
- Acclimation: Allow at least one week for the animals to acclimate to the housing facility before the start of the experiment. Handle the animals for a few minutes each day for 3-5 days prior to testing to reduce stress.

Apparatus

- Arena: A square open-field box (e.g., 50 cm x 50 cm x 40 cm) made of a non-porous material (e.g., PVC or Plexiglas) that can be easily cleaned. The color of the arena should be uniform

(e.g., black or white) to provide good contrast with the objects.

- **Objects:** Two sets of three identical objects are required. The objects should be of similar size but differ in shape and texture (e.g., a small metal can, a glass bottle, a plastic toy). The objects should be heavy enough that the rats cannot easily displace them.

Drug Administration

- **SB399885:** Administer **SB399885** orally (p.o.) at a dose of 10 mg/kg, twice daily (b.i.d.), for 7 consecutive days. The vehicle for **SB399885** should be determined based on its solubility (e.g., 0.5% methylcellulose).
- **Scopolamine:** On the day of the NOR test, administer scopolamine hydrochloride intraperitoneally (i.p.) at a dose of 0.5 mg/kg, 30 minutes before the training session, to induce a memory deficit. The vehicle for scopolamine is typically saline.

Novel Object Recognition (NOR) Protocol

The NOR protocol consists of three phases: habituation, training (T1), and testing (T2).

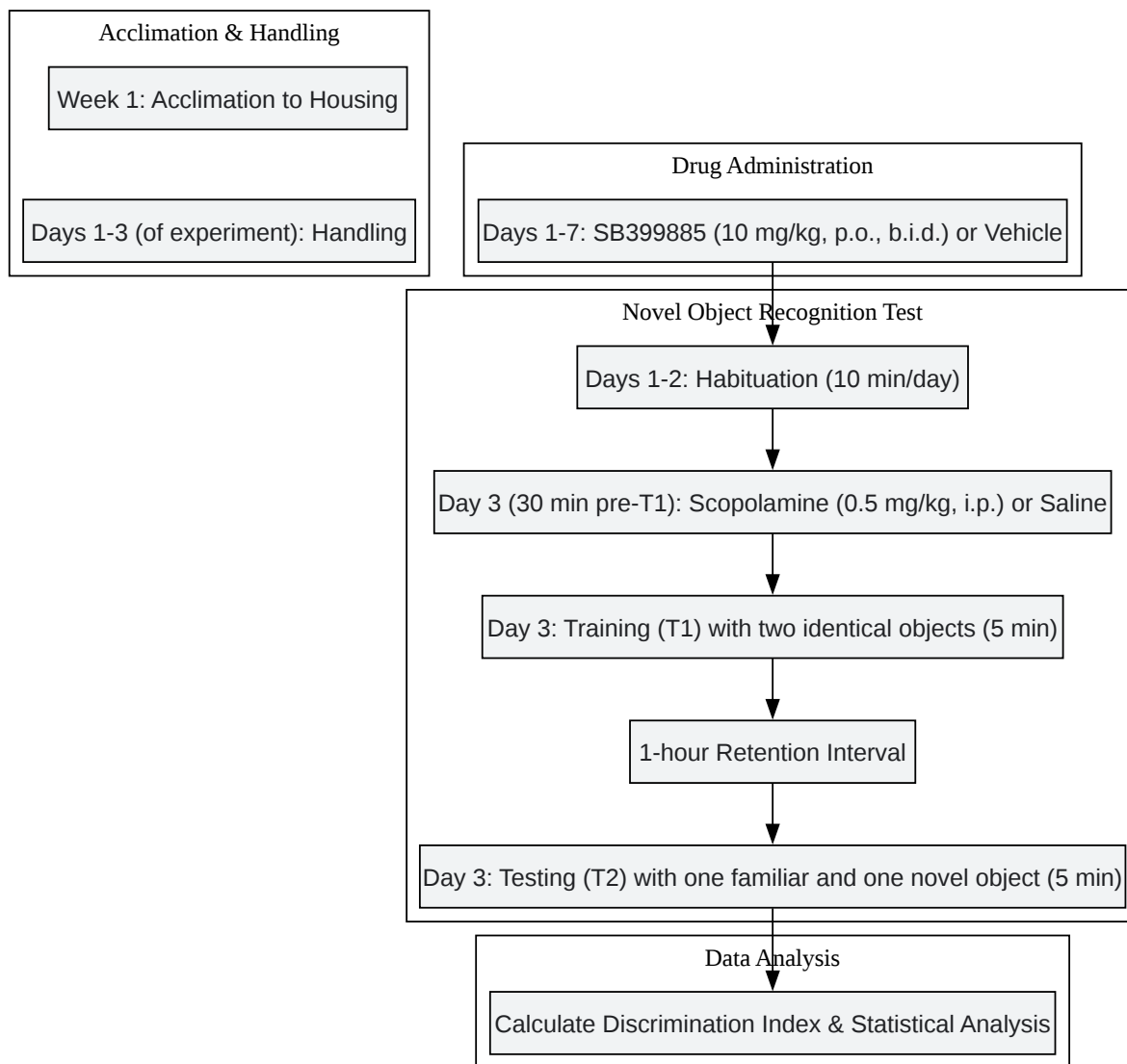
- **Phase 1: Habituation (Day 1-2)**
 - Place each rat individually into the empty open-field arena.
 - Allow the rat to explore the arena freely for 10 minutes.
 - Repeat this process for two consecutive days to allow the animal to habituate to the environment.
- **Phase 2: Training (T1) (Day 3)**
 - Thirty minutes after the final dose of **SB399885** (or vehicle) and scopolamine (or saline) administration, place two identical objects (A and A) in two opposite corners of the arena.
 - Place the rat in the center of the arena, facing away from the objects.
 - Allow the rat to explore the objects for a 5-minute session.

- Record the time the rat spends exploring each object. Exploration is defined as the nose of the rat being within 2 cm of the object and oriented toward it.
- After the session, return the rat to its home cage.
- Thoroughly clean the arena and objects with 70% ethanol to remove any olfactory cues.
- Phase 3: Testing (T2) (Day 3, after a retention interval)
 - After a retention interval of 1 hour, place one of the familiar objects (A) and one novel object (B) in the same locations as in the training phase. The location of the novel object should be counterbalanced across animals.
 - Place the rat back into the center of the arena.
 - Allow the rat to explore the objects for a 5-minute session.
 - Record the time spent exploring the familiar object and the novel object.
 - After the session, return the rat to its home cage.
 - Clean the arena and objects thoroughly.

Data Analysis

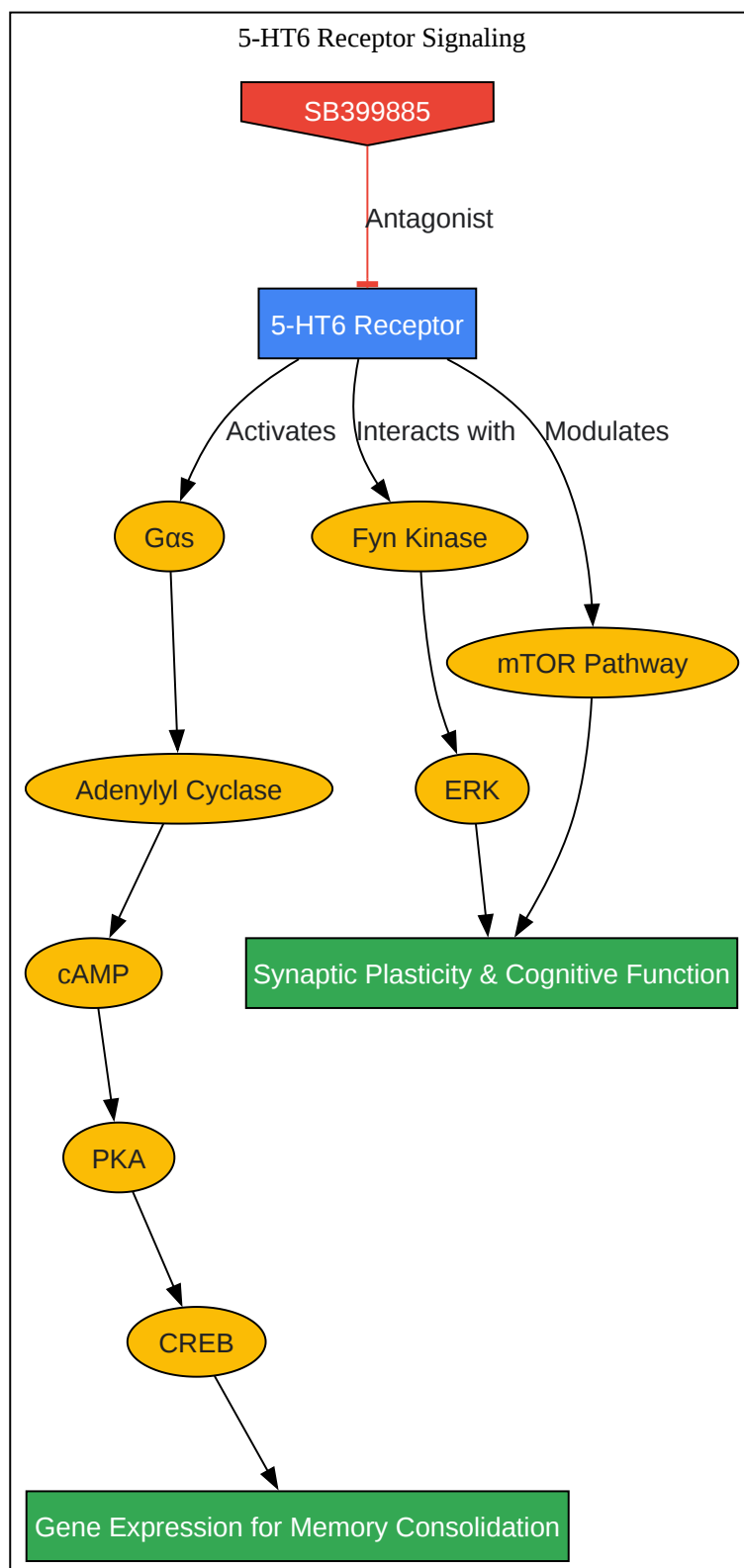
- Calculate the Discrimination Index (DI):
 - $DI = (\text{Time exploring the novel object} - \text{Time exploring the familiar object}) / (\text{Total time exploring both objects})$
- Statistical Analysis:
 - Use a one-way ANOVA followed by a post-hoc test (e.g., Tukey's test) to compare the Discrimination Index between the different treatment groups.
 - A DI significantly greater than zero indicates that the animal remembers the familiar object and prefers the novel one. A DI not significantly different from zero suggests a memory deficit.

Mandatory Visualizations



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Caption: Experimental workflow for the Novel Object Recognition test with **SB399885**.



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Caption: Simplified signaling pathway of the 5-HT6 receptor and the antagonistic action of SB399885.

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